

"Azelaic acid 2-ethylhexyl monoester-d14" supplier and availability

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Compound of Interest

Compound Name: *Azelaic acid 2-ethylhexyl monoester-d14*

Cat. No.: *B12418796*

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In-Depth Technical Guide: Azelaic Acid 2-Ethylhexyl Monoester-d14

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Azelaic acid 2-ethylhexyl monoester-d14**, a deuterated analog of Azelaic acid 2-ethylhexyl monoester. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its suppliers, availability, and technical specifications.

Introduction

Azelaic acid 2-ethylhexyl monoester-d14 is the deuterium-labeled form of Azelaic acid 2-ethylhexyl monoester. The incorporation of stable heavy isotopes of hydrogen is primarily utilized in drug development as tracers for quantification studies. This deuterated analog serves as a valuable internal standard in analytical and pharmacokinetic research, enhancing the accuracy of mass spectrometry and liquid chromatography for the precise quantification of the non-deuterated compound in biological samples.

Supplier and Availability

A critical aspect for researchers is the accessibility of specialized chemical compounds. The following table summarizes the known suppliers of **Azelaic acid 2-ethylhexyl monoester-d14**

and its related variants, providing key details to facilitate procurement.

Supplier	Product Name	Catalog Number	Molecular Formula	Notes
MedChemExpress	Azelaic acid 2-ethylhexyl monoester-d14	HY-143910S	C ₁₇ H ₁₈ D ₁₄ O ₄	For research use only.
Veeprho	Azelaic acid 2-ethylhexyl monoester-d14	DVE00175	C ₁₇ H ₁₈ D ₁₄ O ₄	Used as an internal standard.
Toronto Research Chemicals	Azelaic Acid 2-Ethylhexyl Monoester-d14	A-160004	C ₁₇ H ₁₈ D ₁₄ O ₄	Part of their stable isotope labeled compounds portfolio.

Physicochemical Properties

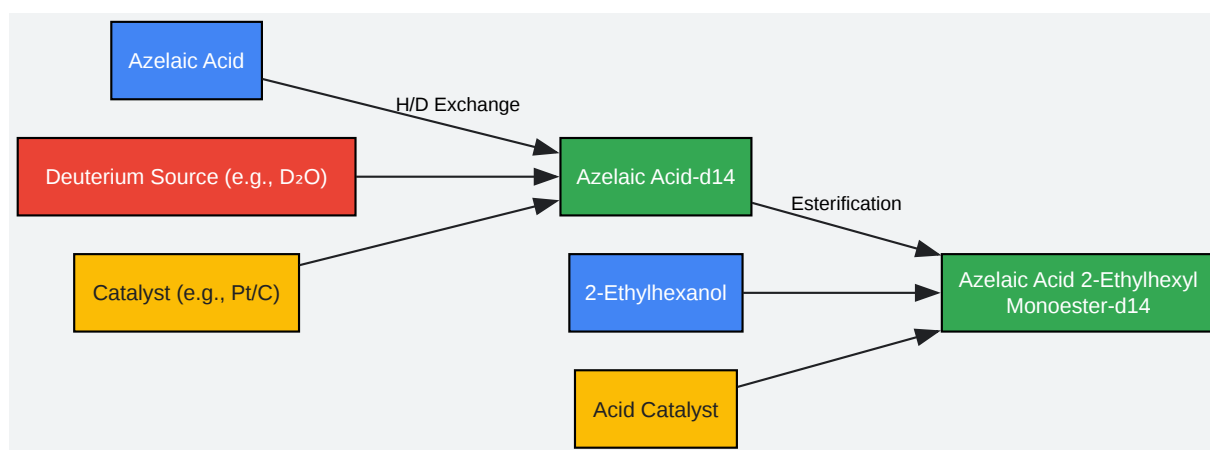
Understanding the fundamental properties of a compound is essential for its application in research. Below is a summary of the computed properties of **Azelaic acid 2-ethylhexyl monoester-d14**.

Property	Value	Source
Molecular Weight	314.52 g/mol	PubChem[1]
Molecular Formula	C ₁₇ H ₁₈ D ₁₄ O ₄	PubChem[1]
IUPAC Name	2,2,3,3,4,4,5,5,6,6,7,7,8,8-tetradecadeuterio-9-(2-ethylhexoxy)-9-oxononanoic acid	PubChem[1]
Synonyms	HY-143910S, CS-0376765	PubChem[1]

Synthesis

While a specific, detailed protocol for the synthesis of **Azelaic acid 2-ethylhexyl monoester-d14** is not readily available in public literature, the general principles of its synthesis can be inferred from established chemical methodologies. The process would likely involve two key stages: the deuteration of azelaic acid and its subsequent esterification.

A potential synthetic pathway is illustrated in the diagram below.



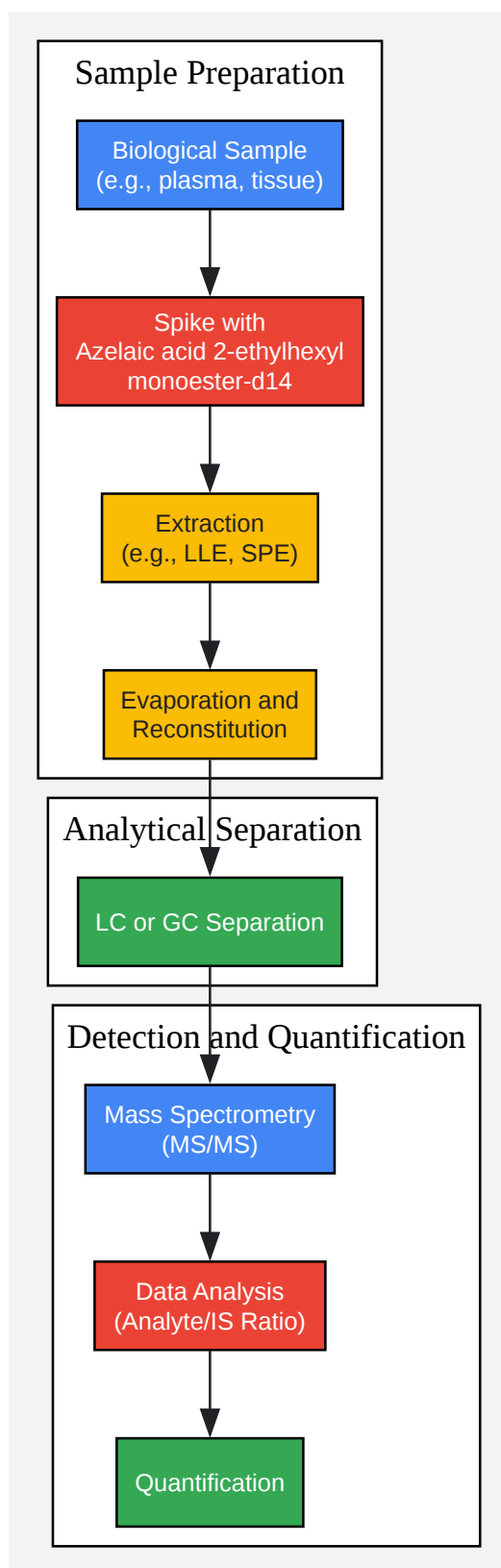
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Caption: Proposed synthetic workflow for **Azelaic acid 2-ethylhexyl monoester-d14**.

Experimental Protocols

Detailed experimental protocols for the use of **Azelaic acid 2-ethylhexyl monoester-d14** are not widely published. However, its primary application is as an internal standard for the quantification of its non-deuterated counterpart in biological matrices using techniques like Liquid Chromatography-Mass Spectrometry (LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS).

Below is a generalized workflow for such an application.



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Caption: General workflow for using the deuterated standard in bioanalysis.

Conclusion

Azelaic acid 2-ethylhexyl monoester-d14 is a specialized but crucial tool for researchers in drug development and bioanalysis. Its availability from several reputable suppliers ensures that scientists can procure it for their studies. While specific experimental protocols are often developed and validated in-house, the general principles of its use as an internal standard are well-established. This guide provides a foundational understanding of this compound to support its effective integration into research workflows.

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References

- 1. Azelaic acid 2-ethylhexyl monoester-d14 | C17H32O4 | CID 163322047 - PubChem [pubchem.ncbi.nlm.nih.gov]
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